

# Personal protective equipment for handling Bis(2-chloroisopropyl)ether

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## Compound of Interest

Compound Name: Bis(2-chloroisopropyl)ether

Cat. No.: B1220445

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## Essential Safety and Handling Guide for Bis(2-chloroisopropyl)ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Bis(2-chloroisopropyl)ether** (CAS No. 108-60-1) in a laboratory setting. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

## Immediate Safety Information

**Bis(2-chloroisopropyl)ether** is a combustible liquid that is toxic if swallowed and harmful if inhaled.<sup>[1]</sup> It can cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[2]</sup> This chemical is a halogenated ether and may form explosive peroxides upon exposure to air and light.

## Personal Protective Equipment (PPE)

Proper selection and use of PPE are paramount to prevent exposure. The following table summarizes the required PPE for handling **Bis(2-chloroisopropyl)ether**.

PPE Category	Specification
Hand Protection	Gloves: Use chemically resistant gloves. Nitrile gloves may offer adequate splash protection for short-term use, but for prolonged contact or immersion, heavier-duty gloves such as Viton® or Silver Shield® are recommended. Always consult the glove manufacturer's chemical resistance chart for specific breakthrough times and permeation data. Discard and replace gloves immediately if they become contaminated, torn, or show signs of degradation.
Eye & Face Protection	Safety Goggles & Face Shield: Wear chemical splash goggles that meet ANSI Z87.1 standards. In addition, a face shield should be worn to protect against splashes, especially when handling larger quantities or during procedures with a high splash potential.
Respiratory Protection	Respirator: All work with Bis(2-chloroisopropyl)ether should be conducted in a certified chemical fume hood to minimize inhalation exposure. <sup>[1]</sup> If there is a potential for exposure outside of a fume hood, or during an emergency situation such as a spill, a NIOSH-approved full-face positive pressure supplied-air respirator or a self-contained breathing apparatus (SCBA) is required. A filter respirator for organic gases and vapors may be suitable for certain low-concentration situations, but a supplied-air respirator is preferred. <sup>[3]</sup>
Protective Clothing	Lab Coat & Apron: A flame-resistant lab coat should be worn at all times. For procedures with a significant risk of splashing, a chemically resistant apron over the lab coat is recommended. Disposable Tyvek-type sleeves

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taped to gloves can provide additional protection.

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Footwear

Closed-toe Shoes: Wear sturdy, closed-toe shoes to protect against spills and falling objects.

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## Operational Plan for Safe Handling

This step-by-step guide outlines the procedures for safely handling **Bis(2-chloroisopropyl)ether** from receipt to disposal.

- Procurement and Storage:
  - Purchase the smallest quantity of the chemical necessary for your research.
  - Upon receipt, inspect the container for any damage or leaks.
  - Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area away from heat, open flames, and strong oxidizing agents.[\[1\]](#)[\[3\]](#)
  - Keep the container in the dark to inhibit peroxide formation.[\[3\]](#)
  - Store in a designated and locked cabinet for toxic substances.[\[1\]](#)
- Handling and Use:
  - Always work in a properly functioning chemical fume hood.[\[1\]](#)
  - Before starting any work, ensure that a safety shower and eyewash station are readily accessible.
  - Dispense the chemical carefully to avoid splashing and the generation of aerosols.[\[1\]](#)
  - Use only non-sparking tools and equipment.
  - Ground and bond containers when transferring the material to prevent static discharge.

- Do not eat, drink, or smoke in the laboratory.[[1](#)]
- Spill Management:
  - In the event of a small spill, evacuate the immediate area and alert your supervisor.
  - Wearing the appropriate PPE, absorb the spill with an inert, non-combustible absorbent material such as sand, diatomite, or a commercial chemical absorbent.[[2](#)]
  - Collect the contaminated absorbent material in a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent (e.g., alcohol) followed by soap and water.
  - For larger spills, evacuate the laboratory, close the doors, and contact your institution's emergency response team.

## Disposal Plan

Proper disposal of **Bis(2-chloroisopropyl)ether** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
  - Collect all waste **Bis(2-chloroisopropyl)ether** in a designated, properly labeled, and sealed hazardous waste container.
  - Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.[[1](#)]
- Contaminated Materials:
  - All disposable PPE (gloves, lab coats, etc.), absorbent materials from spills, and any other items contaminated with **Bis(2-chloroisopropyl)ether** must be disposed of as hazardous waste.
  - Place these materials in a sealed, labeled hazardous waste bag or container.

- Empty Containers:
  - Handle uncleaned, empty containers as you would the product itself.[[1](#)]
  - Follow your institution's guidelines for the disposal of empty chemical containers.

## Emergency Procedures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[[1](#)][[2](#)]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[[2](#)]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them one or two glasses of water to drink. Seek immediate medical attention.[[1](#)][[2](#)]

## Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **Bis(2-chloroisopropyl)ether**.

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## References

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